

A Technical Guide to the Physical Properties of Chloroform-13C

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Compound of Interest

Compound Name: Chloroform-13C

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **Chloroform-13C**, an isotopically labeled form of chloroform. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize **Chloroform-13C** in their work. The guide presents quantitative data in a structured format, details relevant experimental protocols for property determination, and includes a visualization of a common experimental workflow.

Core Physical Properties of Chloroform-13C

Chloroform-13C, a colorless liquid, is a crucial compound in various scientific applications, particularly as a solvent and an internal standard in analytical chemistry.^[1] Its physical characteristics are fundamental to its application and handling. The following table summarizes the key physical properties of **Chloroform-13C**.

Property	Value	Units	Conditions	Citations
Molecular Formula	$^{13}\text{CHCl}_3$	-	-	[1]
Molecular Weight	120.37	g/mol	-	[2][3][4][5]
Appearance	Colorless liquid	-	-	[1]
Melting Point	-63	°C	-	[3][6][7][8]
-63.5	°C	-	[1]	
Boiling Point	60.5 - 61.5	°C	at 1 atm	[3][6][7]
Density	1.509	g/mL	at 25 °C	[1][3][6][7]
Refractive Index	1.444	n _{20/D}	at 20 °C	[1][3][6][7]
Isotopic Purity	99	atom % ^{13}C	-	[3][6][7]
Chemical Purity (Assay)	99	% (CP)	-	[1][3][6][7]

Experimental Protocols for Property Determination

Accurate determination of the physical properties of **Chloroform-13C** is essential for its proper use. The following sections detail generalized experimental methodologies for measuring these key characteristics.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for determining the boiling point of a liquid like **Chloroform-13C** is through distillation.[3]

Apparatus:

- Distillation flask
- Condenser

- Receiving flask
- Thermometer
- Heating mantle or water bath
- Boiling chips

Procedure:

- A sample of **Chloroform-13C** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is gently heated.
- As the liquid boils, the vapor rises, and when it reaches the condenser, it cools and liquefies, dripping into the receiving flask.
- The temperature is recorded when it stabilizes, which indicates the boiling point of the liquid.
[9] This temperature should remain constant during the distillation of a pure substance.

Determination of Melting Point (Capillary Method)

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs at a sharp, well-defined temperature.[10]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[10][11]
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of frozen **Chloroform-13C**

Procedure:

- A small amount of frozen, powdered **Chloroform-13C** is packed into a capillary tube to a height of 2-3 mm.[\[12\]](#)
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.[\[10\]](#)
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-1 °C).[\[10\]](#)

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for determining the density of liquids.[\[8\]](#)

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance
- Thermometer
- Sample of **Chloroform-13C**

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is then filled with **Chloroform-13C**, ensuring no air bubbles are trapped. The temperature of the liquid is recorded.
- The filled pycnometer is weighed again.

- The mass of the **Chloroform-13C** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.^[8]^[13]

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance.

Apparatus:

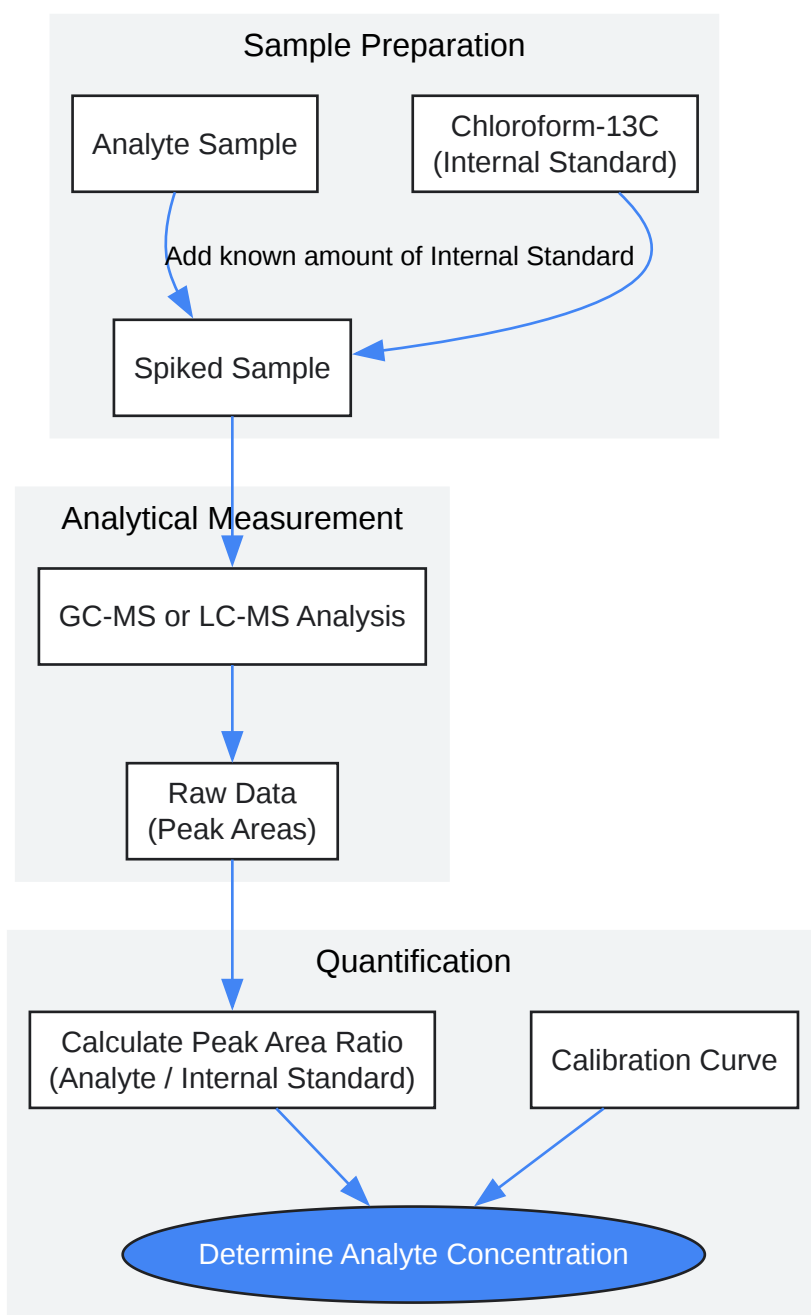
- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **Chloroform-13C**

Procedure:

- The prism of the Abbe refractometer is cleaned and calibrated using a standard of known refractive index.
- A few drops of **Chloroform-13C** are placed on the surface of the measuring prism.
- The prisms are closed and the temperature is allowed to equilibrate, typically to 20 °C, using the connected water bath.
- Light is passed through the sample and the telescope eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale.

Experimental Workflow: Use as an Internal Standard

Isotopically labeled compounds like **Chloroform-13C** are frequently used as internal standards in analytical techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^{[14][15][16]} An internal standard is a compound of known concentration that is added to an unknown sample to facilitate the quantification of the analyte. The following diagram illustrates a typical workflow for using **Chloroform-13C** as an internal standard.



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Caption: Workflow for quantitative analysis using an internal standard.

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